

Protocol for dissolving and preparing PEO-IAA stock solutions.

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Compound of Interest

Compound Name: PEO-IAA

Cat. No.: B1679551

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Protocol for the Preparation of PEO-IAA Stock Solutions

Application Note: **PEO-IAA** (Poly(ethylene oxide)-Indole-3-acetic acid) is a potent antagonist of the auxin hormone signaling pathway in plants.^{[1][2][3]} It functions by binding to the TIR1/AFB family of F-box proteins, which are the primary auxin receptors.^{[1][2][3]} This inhibition of auxin signaling makes **PEO-IAA** a valuable tool for studying a wide range of plant developmental processes, including cell division and elongation, gravitropism, and gene expression.^{[1][3]} It has been utilized in research involving various plant species such as Arabidopsis, rice, moss, and maize.^{[1][3]} This document provides a detailed protocol for the dissolution and preparation of **PEO-IAA** stock solutions for use in laboratory research.

Quantitative Data Summary

For ease of reference, the following table summarizes the key quantitative data for the preparation of **PEO-IAA** stock solutions.

Parameter	Value	Solvent	Notes	Source
Molecular Weight	293.32 g/mol	-	-	[2]
Solubility	59 mg/mL (201.14 mM)	DMSO	Use fresh, anhydrous DMSO as moisture can reduce solubility. [2]	[2]
2 mg/mL	Ethanol	-	[2]	
Sparingly soluble (1-10 mg/mL)	DMSO	-	[4]	
Sparingly soluble (1-10 mg/mL)	Ethanol	-	[4]	
Soluble	Polar organic solvents (MeOH, EtOH, DMF, DMSO, acetone)	-	[5]	
Insoluble	Water	-	[2]	
Stock Solution Concentration (Example)	10 mM	DMSO	1 mL of 10 mM stock solution contains 0.293 mg of PEO-IAA.	[1]
Storage of Powder	3 years at -20°C	-	-	[2]
In refrigerator (<0°C)	-	-	[5]	
Storage of Stock Solutions	1 year at -80°C (in solvent)	DMSO or other suitable solvent	Aliquot to avoid repeated freeze-thaw cycles.[2]	[2]
1 month at -20°C (in solvent)	DMSO or other suitable solvent	-	[1][2]	

Stable at -15°C	DMSO	-	[5]
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Experimental Protocol: Preparation of PEO-IAA Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **PEO-IAA** in Dimethyl Sulfoxide (DMSO).

Materials:

- **PEO-IAA** powder (MW: 293.32 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber vials
- Calibrated analytical balance
- Pipettes and sterile filter tips
- Vortex mixer
- (Optional) Sonicator or heat block

Procedure:

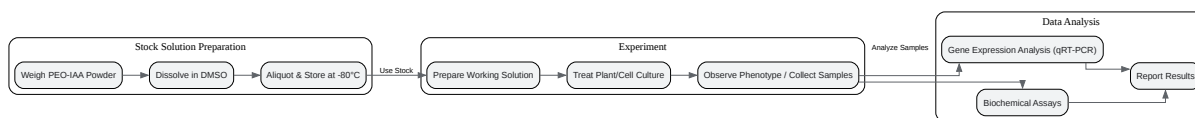
- Calculate the required mass of **PEO-IAA**:
 - For 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 293.32 \text{ g/mol} \times 1000 \text{ mg/g} = 2.9332 \text{ mg}$
 - It is advisable to prepare a larger volume (e.g., 5 or 10 mL) to minimize weighing errors. For 10 mL, you would need 29.332 mg of **PEO-IAA**.

- Weighing **PEO-IAA**:
 - Tare a clean, dry microcentrifuge tube or amber vial on a calibrated analytical balance.
 - Carefully weigh the calculated amount of **PEO-IAA** powder into the tube.
- Dissolving **PEO-IAA**:
 - Add the desired volume of anhydrous DMSO to the tube containing the **PEO-IAA** powder.
 - Vortex the solution thoroughly for 1-2 minutes to aid dissolution.
 - Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear.
 - If precipitation or phase separation occurs, gentle heating and/or sonication can be used to facilitate dissolution.[\[1\]](#)
- Sterilization (Optional):
 - For applications requiring sterile conditions, the stock solution can be filter-sterilized using a 0.22 μm syringe filter compatible with DMSO.
 - Alternatively, for some applications, adding half a volume of ethanol to the DMSO stock solution can be used for sterilization before further dilution.[\[5\]](#)
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or cryovials.[\[2\]](#)
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).[\[1\]](#)[\[2\]](#)
 - Label the tubes clearly with the compound name, concentration, solvent, and date of preparation.

Note on in vivo experiments: For working solutions intended for in vivo experiments, it is recommended to prepare them fresh on the day of use.^[1]

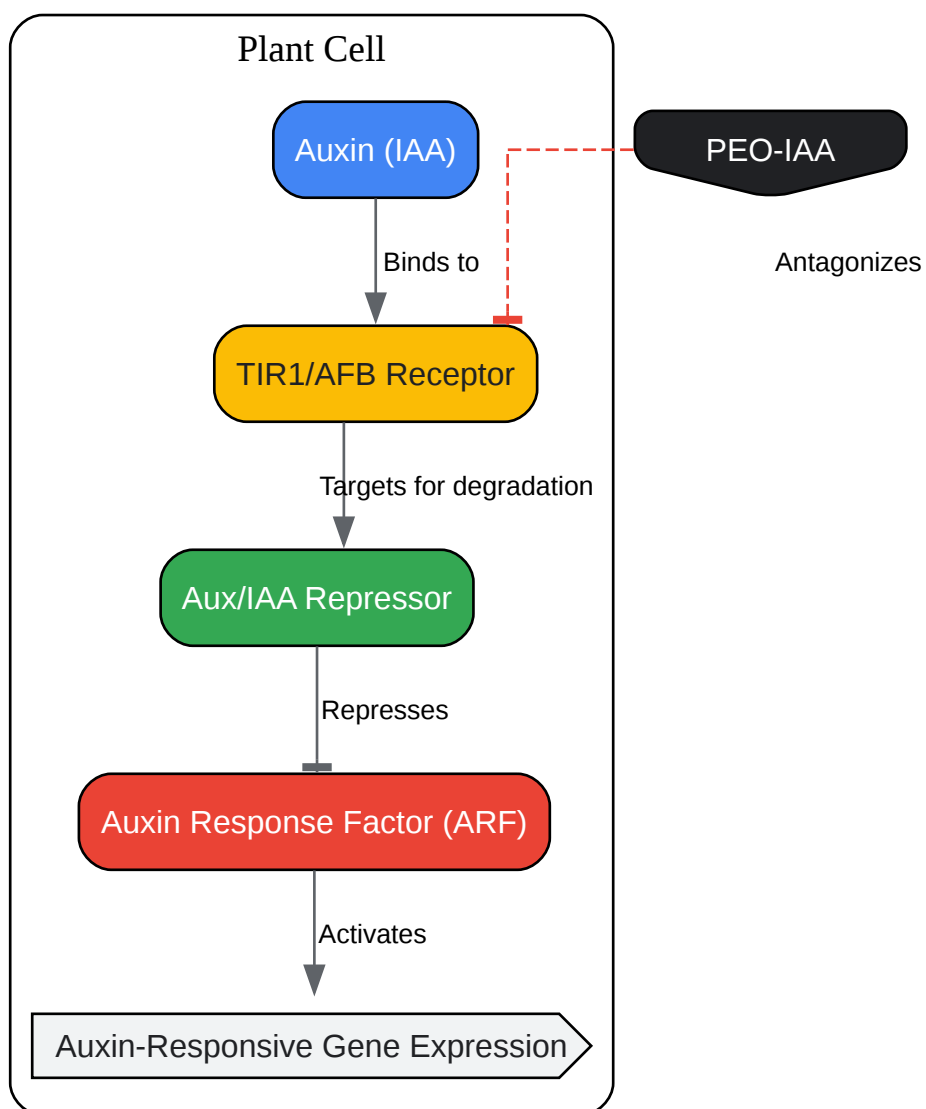
Experimental Workflow and Signaling Pathway Diagrams

Below are diagrams illustrating a typical experimental workflow involving **PEO-IAA** and the signaling pathway it inhibits.



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Caption: Experimental workflow using **PEO-IAA**.



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Caption: **PEO-IAA** inhibits the auxin signaling pathway.

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